

# Ro 04-5595 hydrochloride solubility in DMSO and aqueous solutions

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## Compound of Interest

Compound Name: **Ro 04-5595 hydrochloride**

Cat. No.: **B1679426**

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## Technical Support Center: Ro 04-5595 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **Ro 04-5595 hydrochloride**.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended solvent for dissolving **Ro 04-5595 hydrochloride**?

**A1:** For optimal solubility, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **Ro 04-5595 hydrochloride** is significantly more soluble in DMSO than in aqueous solutions.

**Q2:** Can I dissolve **Ro 04-5595 hydrochloride** directly in aqueous buffers?

**A2:** While **Ro 04-5595 hydrochloride** has some solubility in water, it is limited. For most experimental applications requiring higher concentrations, it is advisable to first prepare a concentrated stock solution in DMSO and then dilute it with the aqueous buffer of choice.

**Q3:** How should I store the solid compound and its solutions?

**A3:** The solid powder of **Ro 04-5595 hydrochloride** should be stored in a sealed container in a cool, dry place, with long-term storage recommended at -20°C for up to three years.[\[1\]](#) Stock

solutions in DMSO can be stored at -80°C for up to one year.[1] Aqueous solutions are less stable and should ideally be prepared fresh for each experiment. For short-term storage of a few days to weeks, stock solutions can be kept at 0-4°C.[2]

Q4: What is the mechanism of action of **Ro 04-5595 hydrochloride**?

A4: **Ro 04-5595 hydrochloride** is a selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting the GluN2B subunit.[3] It binds to the N-terminal domain of the GluN2B subunit, allosterically inhibiting ion channel activity.

## Troubleshooting Guide

Issue: Difficulty in dissolving **Ro 04-5595 hydrochloride**.

- Solution 1: Gentle Warming. To aid dissolution, you can warm the solution to 37°C.[4] This can help increase the solubility of the compound.
- Solution 2: Sonication. Using an ultrasonic bath can facilitate the dissolution of **Ro 04-5595 hydrochloride** in both DMSO and aqueous solutions.[1] This method helps to break down any clumps of powder and increase the surface area for solvation.
- Solution 3: Prepare a Higher Concentration Stock in DMSO. If you are having trouble achieving the desired concentration in an aqueous buffer, prepare a more concentrated stock solution in DMSO first (up to 100 mM), and then dilute this stock into your aqueous experimental medium.

Issue: Precipitation of the compound upon dilution of the DMSO stock in an aqueous buffer.

- Solution 1: Use a Lower Final Concentration. The final concentration of **Ro 04-5595 hydrochloride** in your aqueous solution may be exceeding its solubility limit. Try using a lower final concentration.
- Solution 2: Optimize the Final DMSO Concentration. Ensure that the final concentration of DMSO in your aqueous solution is as low as possible while still maintaining the solubility of your compound. High concentrations of DMSO can be toxic to cells. A final DMSO concentration of 0.1% to 0.5% is generally well-tolerated in most cell-based assays.

- Solution 3: Use a Co-solvent Formulation for in vivo studies. For animal experiments, a co-solvent system can be used to improve solubility and bioavailability. A common formulation includes DMSO, PEG300, Tween 80, and saline or PBS.[1]

## Data Presentation

Table 1: Solubility of **Ro 04-5595 Hydrochloride**

| Solvent | Molar Concentration | Mass Concentration |
|---------|---------------------|--------------------|
| DMSO    | up to 100 mM[4]     | < 36.83 mg/mL[1]   |
| Water   | up to 15 mM[4]      | < 5.52 mg/mL[1]    |

Note: The molecular weight of **Ro 04-5595 hydrochloride** is 368.3 g/mol .[4]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing the Compound: Accurately weigh out the desired amount of **Ro 04-5595 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.683 mg of the compound.
- Adding the Solvent: Add the appropriate volume of high-purity DMSO to the vial containing the powder.
- Dissolving the Compound: Vortex the solution thoroughly. If necessary, gently warm the vial to 37°C or place it in an ultrasonic bath for a few minutes until the solid is completely dissolved.[4]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term use.[1]

### Protocol 2: Preparation of a Working Solution for in vitro Cell-Based Assays

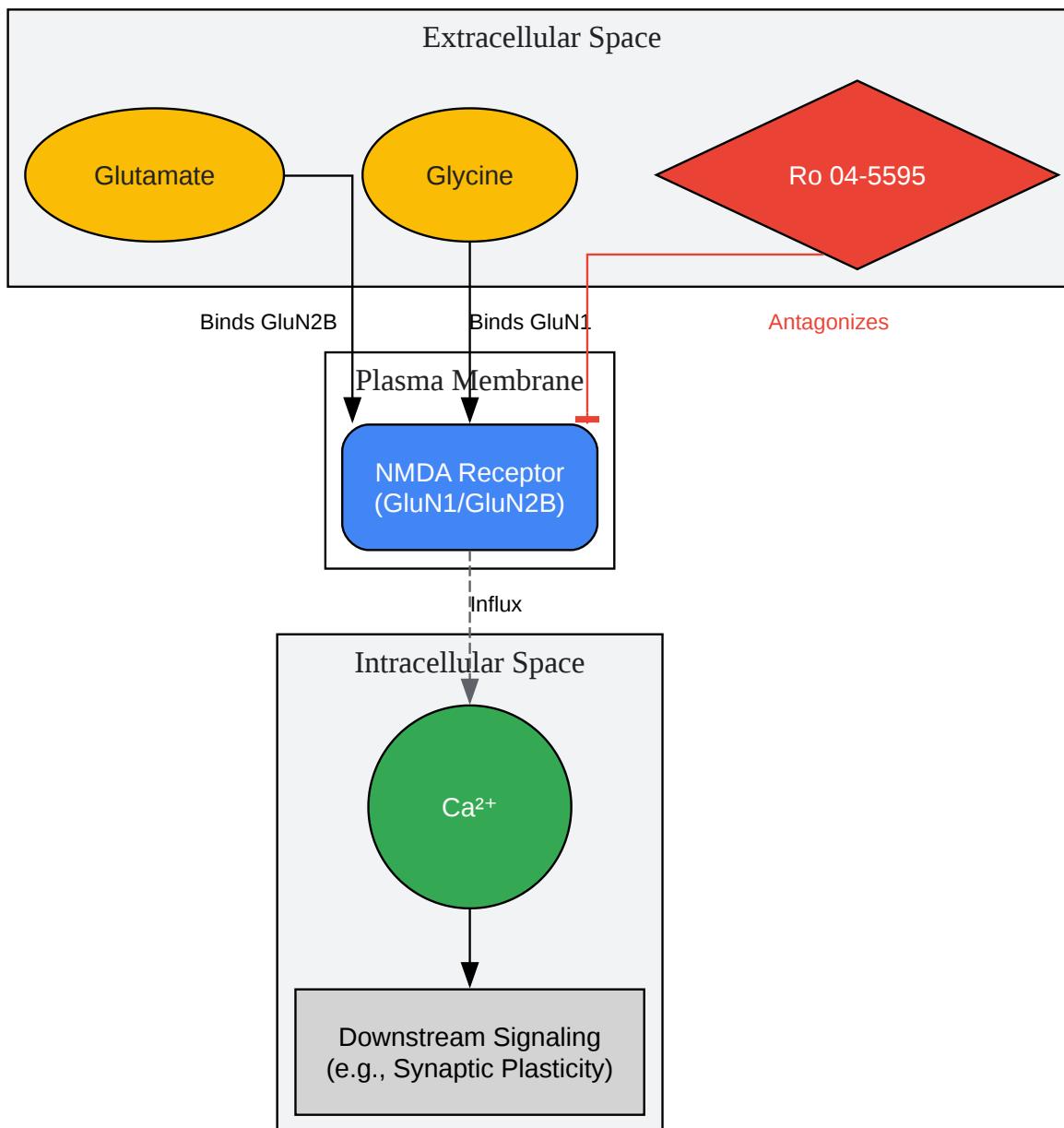
- Thaw the Stock Solution: Retrieve an aliquot of the 10 mM DMSO stock solution from the -80°C freezer and allow it to thaw at room temperature.
- Serial Dilution (if necessary): Perform serial dilutions of the stock solution in your cell culture medium or desired aqueous buffer to achieve the final working concentration.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the working solution is below the toxic level for your specific cell line (typically  $\leq 0.5\%$ ).
- Use Immediately: It is recommended to use the freshly prepared aqueous working solution immediately for your experiment.

## Protocol 3: Example Formulation for in vivo Administration

For in vivo studies, a co-solvent system may be required to maintain solubility upon administration. The following is an example formulation that can be adapted based on the specific experimental needs and animal model.[\[1\]](#)

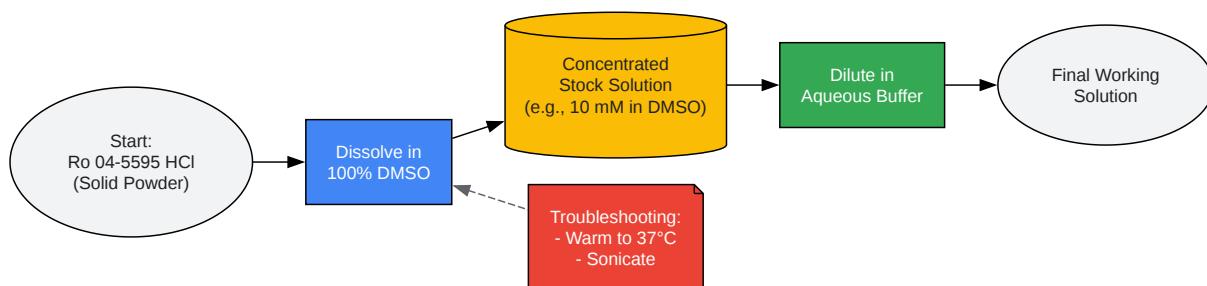
- Prepare a Concentrated Stock in DMSO: Dissolve the required amount of **Ro 04-5595 hydrochloride** in DMSO to create a concentrated stock solution (e.g., 40 mg/mL).[\[1\]](#)
- Add Co-solvents: To the DMSO stock solution, add PEG300 and mix until the solution is clear.
- Add Surfactant: Add Tween 80 and mix thoroughly.
- Add Aqueous Vehicle: Finally, add saline or PBS to reach the desired final volume and concentration.
- Example Final Formulation: A common vehicle formulation consists of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline/PBS.[\[1\]](#) The final concentration of the drug in this vehicle should be calculated based on the required dosage (e.g., mg/kg) and the administration volume.

## Mandatory Visualizations



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Caption: Mechanism of **Ro 04-5595 hydrochloride** as a GluN2B-selective NMDA receptor antagonist.



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Caption: Workflow for preparing an aqueous working solution of **Ro 04-5595 hydrochloride**.

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